

2,5-Diethylpiperazine: Structural Analysis, Synthesis, and Applications

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Compound of Interest

Compound Name: 2,5-Diethylpiperazine

CAS No.: 23703-03-9

Cat. No.: B2443570

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Executive Summary

2,5-Diethylpiperazine ($C_8H_{18}N_2$) is a substituted cyclic diamine serving as a critical scaffold in the synthesis of peptidomimetics, chiral auxiliaries, and pharmacological agents.^[1]

Distinguished by its C2-symmetric core (in the trans-isomer), it offers unique steric bulk and lipophilicity compared to its widely used analogue, 2,5-dimethylpiperazine. This guide details its physicochemical profile, stereoselective synthesis, and utility in drug development.

Chemical Identity & Stereochemical Architecture

Core Structure and Isomerism

The **2,5-diethylpiperazine** molecule exists as a mixture of stereoisomers due to the two chiral centers at positions 2 and 5. Understanding the stereochemical relationship is vital for its application in asymmetric synthesis.

- Trans-Isomer (Chiral Pair):

- Configuration: (2R,5R) and (2S,5S).
- Symmetry: C₂-symmetric.
- Conformation: Predominantly adopts a chair conformation where both ethyl groups occupy the equatorial positions to minimize 1,3-diaxial interactions. This is the thermodynamically preferred isomer.
- Cis-Isomer (Meso Compound):
 - Configuration: (2R,5S).
 - Symmetry: Centrosymmetric (achiral).
 - Conformation: One ethyl group is equatorial, and the other is axial in the chair form, making it energetically less favorable than the trans-isomer.

Physicochemical Properties

Data extrapolated from validated analogues and specific isomer reports.

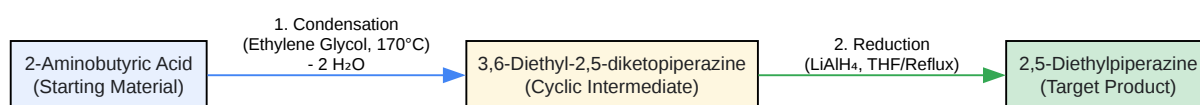
Property	Value / Description	Notes
Molecular Formula	C ₈ H ₁₈ N ₂	
Molecular Weight	142.24 g/mol	
CAS Number	1240590-22-0 (2S,5S)	Generic CAS varies by isomer mix.
Boiling Point	~175–185 °C (Predicted)	Higher than 2,5-dimethyl (~162°C) due to mass.
Basicity (pKa)	~9.7 (N1), ~5.4 (N4)	Estimated based on dimethylpiperazine.
LogP	~1.2	Enhanced lipophilicity vs. dimethyl analogue.
Appearance	Colorless oil or low-melting solid	Hygroscopic amine.

Synthetic Pathways and Protocols

The most robust synthetic route involves the cyclodimerization of α -aminobutyric acid (2-aminobutyric acid) followed by reduction. This pathway allows for stereochemical control based on the starting amino acid chirality.

Reaction Scheme Visualization

The following diagram illustrates the conversion of 2-aminobutyric acid to the diketopiperazine intermediate, followed by reduction to the final diamine.



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Caption: Two-step synthesis of **2,5-diethylpiperazine** via diketopiperazine reduction.

Detailed Experimental Protocol

Step 1: Formation of 3,6-Diethyl-2,5-diketopiperazine

- Principle: Thermal condensation of amino acids drives the formation of the stable six-membered amide ring.
- Reagents: DL-2-Aminobutyric acid, Ethylene glycol (solvent).
- Procedure:
 - Suspend 2-aminobutyric acid in ethylene glycol (1:5 w/v).
 - Heat the mixture to 170–180°C under an inert nitrogen atmosphere.
 - Maintain reflux for 4–6 hours. The water generated is distilled off to drive equilibrium.
 - Cool to room temperature. The diketopiperazine (DKP) often precipitates.

- Filter and wash with cold ethanol to remove residual solvent.

Step 2: Reduction to **2,5-Diethylpiperazine**

- Principle: Reduction of the cyclic diamide using a strong hydride donor.
- Reagents: LiAlH_4 (Lithium Aluminum Hydride), anhydrous THF or Diethyl Ether.
- Procedure:
 - Safety: LiAlH_4 is pyrophoric. Conduct all operations in a dry, nitrogen-flushed fume hood.
 - Prepare a suspension of LiAlH_4 (2.5 equiv) in anhydrous THF at 0°C .
 - Slowly add the dried DKP intermediate (solid or dissolved in THF) to the hydride suspension. Caution: Exothermic gas evolution.
 - Heat the mixture to reflux for 12–24 hours to ensure complete reduction of both amide carbonyls.
 - Quenching (Fieser Method): Cool to 0°C . Carefully add water (1 mL per g LiAlH_4), then 15% NaOH (1 mL per g), then water (3 mL per g).
 - Filter the granular aluminum salts.
 - Concentrate the filtrate under reduced pressure.
 - Purification: Distill under vacuum or convert to the hydrochloride salt (using HCl/dioxane) for recrystallization.

Applications in Drug Discovery[2]

Peptidomimetics and Conformational Restriction

2,5-Diethylpiperazine serves as a rigid scaffold to mimic the turn structures of proteins. By replacing a dipeptide segment with this ring system, researchers can lock the conformation of a bioactive molecule, potentially increasing potency and metabolic stability.

- Mechanism: The fixed geometry of the ethyl groups restricts the rotation of N-substituents, reducing the entropic penalty of binding to a target receptor.

Chiral Auxiliaries

The enantiopure (2S,5S) or (2R,5R) isomers are valuable as chiral auxiliaries in asymmetric alkylation reactions.

- Usage: The secondary amines can be acylated to form chiral amides. Subsequent reactions on the attached acyl group often proceed with high diastereoselectivity due to the steric shielding provided by the equatorial ethyl groups.

Linker Chemistry (PROTACs)

In the development of Proteolysis Targeting Chimeras (PROTACs), the physicochemical properties of the linker are crucial.

- Advantage: **2,5-Diethylpiperazine** offers higher lipophilicity (LogP ~1.2) compared to standard piperazine. This modulation can improve cell permeability of the final PROTAC molecule without significantly altering the linker length.

Safety and Handling

- Corrosivity: Like most low-molecular-weight amines, **2,5-diethylpiperazine** is corrosive to skin and eyes. It can cause severe burns.
- Storage: The free base is hygroscopic and absorbs CO₂ from the air (forming carbamates). Store under nitrogen or argon in a tightly sealed container.
- Incompatibility: Avoid contact with strong oxidizing agents and acid chlorides (unless intended for reaction).

References

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- Reduction Protocols: Brown, W. G. "Reductions by Lithium Aluminum Hydride." Organic Reactions, 2011.
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